

Refining experimental protocols for 1,5-anhydro-D-mannitol

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Compound of Interest

Compound Name: 1,5-anhydro-D-mannitol

CAS No.: 492-93-3

Cat. No.: B015279

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Technical Support Center: 1,5-Anhydro-D-mannitol

Welcome to the technical support center for **1,5-anhydro-D-mannitol**. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and answer frequently asked questions encountered during experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is **1,5-anhydro-D-mannitol** and what are its primary applications in research?

A1: **1,5-anhydro-D-mannitol** is a naturally occurring anhydro sugar alcohol.[1] In research, it is primarily used as a tool compound to study carbohydrate metabolism. It is known to be an inhibitor of gluconeogenesis, the metabolic pathway that results in the generation of glucose from non-carbohydrate carbon substrates.[2] It is often used as a negative control or comparator for its more biologically active analogs.

Q2: What are the recommended storage and stability conditions for **1,5-anhydro-D-mannitol**?

A2: For long-term storage, solid **1,5-anhydro-D-mannitol** should be stored at -20°C.[3]

Aqueous solutions are not recommended for storage for more than one day.[3] The stability of mannitol solutions, a related sugar alcohol, can be affected by temperature, with a tendency for crystallization at lower temperatures in higher concentrations.[4] It is crucial to ensure complete dissolution before use, which may require gentle warming.

Q3: What are the key differences between **1,5-anhydro-D-mannitol** and its isomer 2,5-anhydro-D-mannitol?

A3: While structurally similar, these isomers can have different biological activities. 2,5-anhydro-D-mannitol is a known inhibitor of gluconeogenesis and glycogenolysis.[5][6] It acts by being phosphorylated to 2,5-anhydro-D-mannitol-1,6-bisphosphate, which in turn affects key regulatory enzymes in glucose metabolism.[5] **1,5-anhydro-D-mannitol** is also described as a gluconeogenesis inhibitor, though detailed mechanistic studies are less common.[7]

Troubleshooting Guides

Analytical & Quantification Issues

Problem: Inconsistent or non-reproducible results in HPLC or GC-MS analysis.

Possible Cause	Troubleshooting Step
Sample Degradation	Prepare fresh solutions of 1,5-anhydro-D-mannitol for each experiment. Avoid storing aqueous solutions for extended periods.[3]
Improper Sample Preparation	Ensure complete dissolution of the compound. Use sonication or gentle warming if necessary. For biological samples, optimize protein precipitation and extraction steps to minimize matrix effects.
Column Performance Issues (HPLC)	Use a guard column to protect the analytical column. Regularly perform column washing and regeneration procedures as recommended by the manufacturer.
Derivatization Issues (GC-MS)	Ensure complete derivatization by optimizing reaction time, temperature, and reagent concentrations. Use an internal standard to correct for variations in derivatization efficiency.

Problem: Peak tailing or splitting in HPLC chromatograms.

Possible Cause	Troubleshooting Step
Column Overload	Reduce the injection volume or the concentration of the sample.
Secondary Interactions	Adjust the mobile phase pH or ionic strength. Consider a different column chemistry if the problem persists.
Column Contamination	Wash the column with a series of strong and weak solvents to remove contaminants.

Cell-Based Assay Issues

Problem: Poor or inconsistent inhibition of gluconeogenesis in primary hepatocytes or other cell models.

Possible Cause	Troubleshooting Step
Cell Health and Viability	Ensure high cell viability (>95%) before starting the experiment. Use cells at a consistent and appropriate passage number.
Compound Solubility	Prepare a concentrated stock solution in an appropriate solvent (e.g., water, DMSO) and ensure it is fully dissolved before diluting into the cell culture medium. Perform a solubility test in the final medium concentration.
Incorrect Dosing	Verify the final concentration of 1,5-anhydro-D-mannitol in the culture medium. Perform a dose-response curve to determine the optimal inhibitory concentration for your specific cell type and experimental conditions.
Metabolic State of Cells	Ensure cells are in the appropriate metabolic state for the assay (e.g., fasted for gluconeogenesis experiments). [6]

Problem: Observed cytotoxicity at expected effective concentrations.

Possible Cause	Troubleshooting Step
Solvent Toxicity	If using a solvent like DMSO, ensure the final concentration in the culture medium is non-toxic to the cells (typically <0.5%). Run a solvent-only control.
Off-target Effects	At high concentrations, 1,5-anhydro-D-mannitol or its metabolites may have off-target effects. Lower the concentration and/or reduce the incubation time.
Contamination of Compound	Ensure the purity of the 1,5-anhydro-D-mannitol. If possible, obtain a certificate of analysis or perform an independent purity assessment.

Experimental Protocols & Data

Quantitative Data Summary

Parameter	Value	Method	Reference
Molecular Weight	164.16 g/mol	-	[8]
Melting Point	157 °C	-	[9]
Solubility of 2,5-anhydro-D-mannitol in PBS (pH 7.2)	~10 mg/mL	-	[3]
Solubility of 2,5-anhydro-D-mannitol in Ethanol	~5 mg/mL	-	[3]
Solubility of 2,5-anhydro-D-mannitol in DMSO	~30 mg/mL	-	[3]

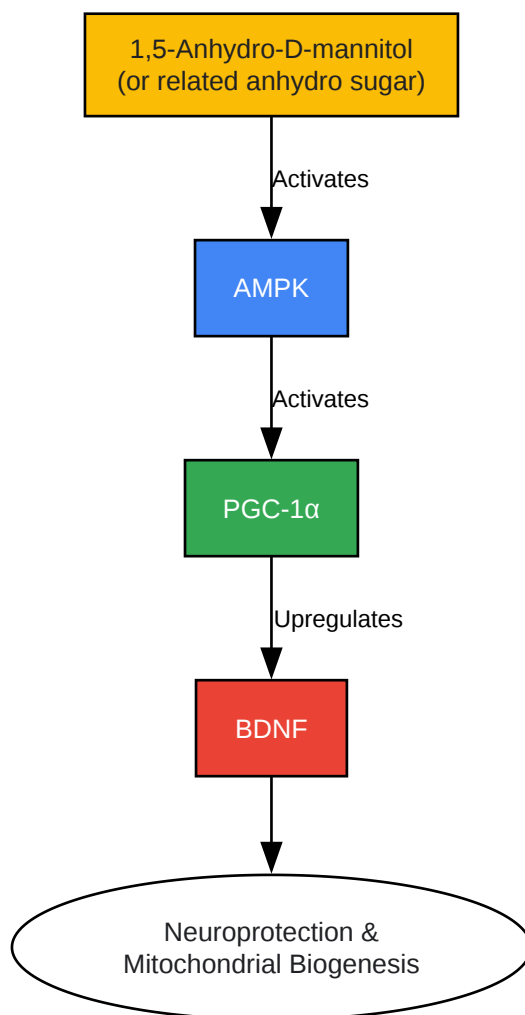
Protocol: In Vitro Inhibition of Gluconeogenesis in Isolated Hepatocytes

This protocol is adapted from studies on 2,5-anhydro-D-mannitol and provides a general framework for assessing the inhibitory effects of **1,5-anhydro-D-mannitol** on gluconeogenesis.

- Hepatocyte Isolation: Isolate hepatocytes from fasted rats using a collagenase perfusion method.[5]
- Cell Incubation: Resuspend the isolated hepatocytes in Krebs-Henseleit bicarbonate buffer supplemented with a gluconeogenic substrate mix (e.g., lactate and pyruvate).
- Treatment: Add varying concentrations of **1,5-anhydro-D-mannitol** (or a vehicle control) to the hepatocyte suspension.
- Incubation: Incubate the cells at 37°C in a shaking water bath with a controlled atmosphere (95% O₂, 5% CO₂).
- Sampling: At designated time points, take aliquots of the cell suspension and stop the metabolic activity (e.g., by adding perchloric acid).
- Analysis: Neutralize the samples and measure the concentration of glucose and other metabolites (e.g., lactate, pyruvate) using standard enzymatic assays or chromatographic methods.
- Data Interpretation: Compare the rate of glucose production in the **1,5-anhydro-D-mannitol**-treated groups to the vehicle control group to determine the extent of inhibition.

Visualizations

Caption: Putative mechanism of gluconeogenesis inhibition by **1,5-anhydro-D-mannitol**.



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Caption: Potential activation of the AMPK signaling pathway by anhydro sugars.

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References

- 1. The PICLS high-throughput screening method for agents extending cellular longevity identifies 2,5-anhydro-D-mannitol as novel anti-aging compound - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [2. Mannitol at clinical concentrations activates multiple signaling pathways and induces apoptosis in endothelial cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [4. Formulating a Stable Mannitol Infusion while Maintaining Hyperosmolarity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. researchrepository.wvu.edu \[researchrepository.wvu.edu\]](#)
- [6. Regulation of carbohydrate metabolism by 2,5-anhydro-D-mannitol - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. 1,5-Anhydro-D-mannitol | CAS 492-93-3 | LGC Standards \[lgcstandards.com\]](#)
- [8. 1,5-anhydro-D-mannitol | C6H12O5 | CID 445184 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [9. 1,5-Anhydro-D-mannitol | 492-93-3 | MA06625 | Biosynth \[biosynth.com\]](#)
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